

Interpreting unexpected results from CAY10465 experiments.

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Compound of Interest

Compound Name: CAY10465

Cat. No.: B027655

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Technical Support Center: CAY10465 Experimental Guidance

Welcome to the technical support resource for **CAY10465**. This guide is designed for researchers, scientists, and drug development professionals to navigate the complexities of using **CAY10465** in their experiments. Here, we address common challenges and unexpected results, providing in-depth troubleshooting strategies and foundational knowledge to ensure the integrity and success of your research.

I. Understanding CAY10465: A Primer

CAY10465 is a potent and selective agonist for the Aryl Hydrocarbon Receptor (AhR), demonstrating a high affinity with a K_i of 0.2 nM.^{[1][2][3][4]} It is structurally analogous to resveratrol and is a valuable tool for investigating AhR-mediated signaling pathways.^[3] Notably, it displays high selectivity for AhR, with no significant effect on the estrogen receptor even at concentrations up to 100 μ M.^{[2][3][4]}

Key Specifications:

Parameter	Value	Source(s)
Molecular Weight	317.13 g/mol	[1][2]
Purity	≥98%	[3]
Storage (Powder)	-20°C for up to 3-4 years	[1][3]
Storage (in Solvent)	-80°C for up to 1 year	[4]

II. Troubleshooting Guide: Interpreting Unexpected Results

Even with careful experimental design, unexpected outcomes can occur. This section provides a systematic approach to troubleshooting common issues encountered during **CAY10465** experiments.

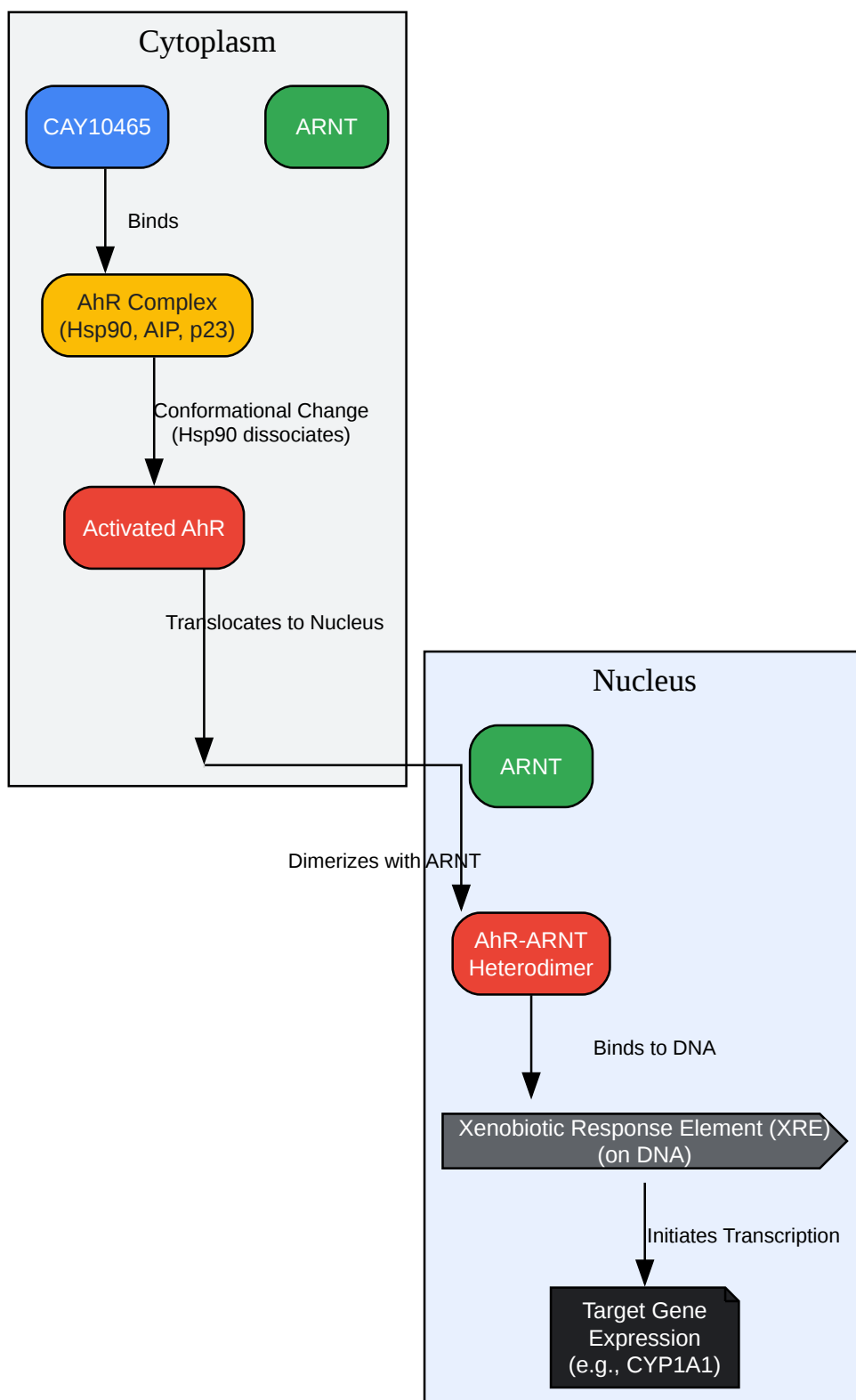
Scenario 1: Reduced or No Compound Activity

Observation: You observe a diminished or complete lack of the expected biological response after treating your cells with **CAY10465**.

Initial Checks:

- **Confirm Calculations:** Double-check all calculations for dilutions and final concentrations.
- **Positive Control:** Ensure your positive control for AhR activation is yielding the expected results.

Troubleshooting Workflow:



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Sources

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. caymanchem.com [caymanchem.com]
- 4. CAY 10465 | AhR | Aryl Hydrocarbon Receptor | TargetMol [targetmol.com]
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